Introduction: Characterizing a Novel Phenyl Ether Derivative

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Compound of Interest

Compound Name:	*1-Bromo-3-n-butyloxy-4-fluorobenzene*
CAS No.:	*1309933-37-6*
Cat. No.:	*B1381248*

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1-Bromo-3-n-butyloxy-4-fluorobenzene is a substituted aromatic compound featuring a unique combination of functional groups: a bromine atom, a fluorine atom, and an n-butoxy ether group. This trifunctional scaffold makes it a potentially valuable intermediate in the synthesis of complex molecules, particularly in the fields of medicinal chemistry and materials science. The interplay between the electron-withdrawing halogens and the electron-donating alkoxy group can significantly influence the molecule's reactivity, metabolic stability, and intermolecular interactions.

Given the specificity of this substitution pattern, extensive experimental data for **1-Bromo-3-n-butyloxy-4-fluorobenzene** is not readily available in public literature. This guide, therefore, adopts a first-principles approach. We will establish its fundamental molecular properties, provide expert estimations for its key physical characteristics based on structurally related analogues, and detail the rigorous experimental protocols required for their empirical determination. This document is designed to serve as a practical and authoritative resource for any researcher synthesizing or working with this compound.

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Section 1: Molecular and Physicochemical Properties

The physical properties of a molecule dictate its behavior in both chemical reactions and biological systems. Understanding these characteristics is paramount for designing synthetic routes, purification strategies, and formulation approaches.

Calculated and Estimated Core Properties

The following table summarizes the core identifying and physical properties. Calculated values are derived from the molecular structure, while estimated values are extrapolated from the known properties of its structural fragments: 1-bromo-3-fluorobenzene, 1-bromo-4-fluorobenzene, and butoxybenzene.[1][2][3][4]

Property	Value / Estimated Range	Basis of Determination
Chemical Structure		
Molecular Formula	$C_{10}H_{12}BrFO$	Calculation
Molecular Weight	247.10 g/mol	Calculation
Appearance	Colorless to light yellow liquid	Estimation (based on analogues)[4]
Boiling Point	~240 - 260 °C	Extrapolation[1]
Density	~1.3 - 1.4 g/mL at 25 °C	Extrapolation[2]
Solubility	Insoluble in water; Soluble in common organic solvents (e.g., DCM, Ether, Toluene)	Estimation (based on structure)[1][5]

[1]Boiling Point Rationale: Butoxybenzene has a boiling point of approximately 210 °C.[3] The addition of heavy atoms like bromine and fluorine significantly increases the molecular weight and intermolecular forces (dipole-dipole and van der Waals), which invariably raises the boiling point. For comparison, 1-bromo-4-fluorobenzene boils at around 151 °C.[4] The combination of the butoxy chain and two halogens is expected to elevate the boiling point substantially.

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[2]Density Rationale: The density of butoxybenzene is 0.935 g/mL.[3] Halogenation dramatically increases density. For instance, 1-bromo-4-fluorobenzene has a density of ~1.5-1.6 g/mL at 20 °C.[4] The presence of the less dense butoxy group will moderate this, leading to an estimated value lower than the di-halogenated parent but significantly higher than butoxybenzene itself.

Section 2: Predicted Spectroscopic Profile

Spectroscopic analysis is essential for confirming the identity and purity of a synthesized compound. Based on the known effects of its constituent functional groups, the following spectral characteristics are predicted for **1-Bromo-3-n-butyloxy-4-fluorobenzene**.

- ^{1}H NMR Spectroscopy: The spectrum will be complex but predictable. The aromatic region (approx. 6.8-7.5 ppm) will show three protons with splitting patterns influenced by both fluorine and neighboring protons. The butoxy chain will exhibit four distinct signals: a triplet around 4.0 ppm (-O-CH_2-), a multiplet around 1.7-1.8 ppm (-CH_2-), another multiplet around 1.4-1.5 ppm (-CH_2-), and a terminal triplet around 0.9-1.0 ppm (-CH_3).

- ^{13}C NMR Spectroscopy: The spectrum will display 10 distinct carbon signals. The aromatic carbons will appear in the 110-160 ppm range, with their chemical shifts influenced by the attached substituents. The carbon directly bonded to fluorine will show a large one-bond coupling constant (^{1}JCF). The four aliphatic carbons of the butoxy group will be found in the upfield region (approx. 14, 19, 31, and 69 ppm).

- ^{19}F NMR Spectroscopy: As a fluorinated compound, ^{19}F NMR is a powerful tool for characterization.[6] **1-Bromo-3-n-butyloxy-4-fluorobenzene** will show a single resonance for the fluorine atom. Its chemical shift will be highly sensitive to the electronic environment of the aromatic ring.[7] The signal will likely appear as a multiplet due to coupling with the ortho and meta aromatic protons. The absence of endogenous fluorine in most biological systems makes ^{19}F NMR particularly useful for tracking fluorine-containing drug candidates in complex media.[6][8]

- Infrared (IR) Spectroscopy: The IR spectrum will be dominated by characteristic absorbances. Key expected peaks include C-H stretching from the aromatic ring (above 3000 cm^{-1}) and the alkyl chain (below 3000 cm^{-1}). A strong, characteristic C-O-C stretching absorbance for the aryl alkyl ether will be visible in the 1200-1300 cm^{-1} and 1050-1150 cm^{-1}

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regions.[9][10] C-Br and C-F stretching vibrations will appear in the fingerprint region (below 1200 cm^{-1}).

Section 3: Experimental Protocols for Physical Property Determination

For a novel compound, empirical determination of its physical properties is a critical, self-validating step to confirm purity and establish a baseline for future work.

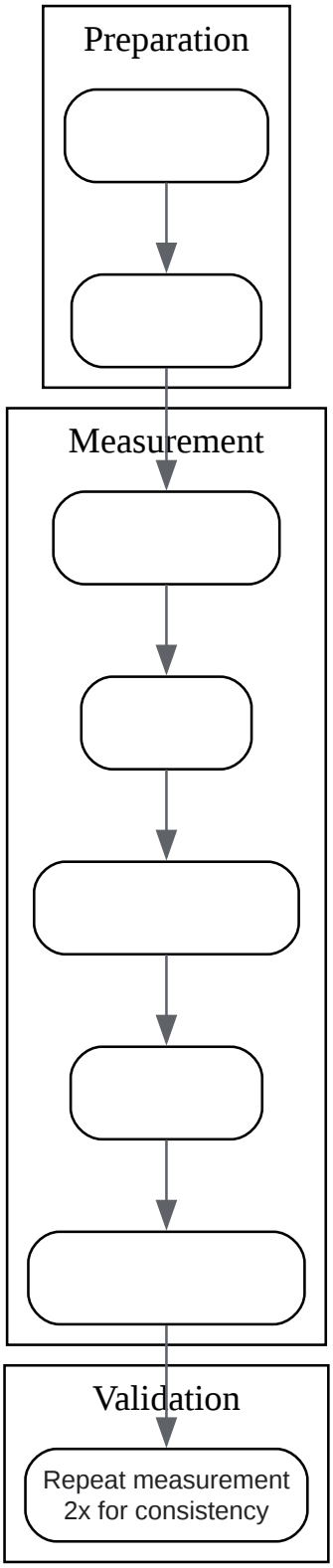
Boiling Point Determination (Thiele Tube Method)

The boiling point is a key indicator of purity for a liquid.[11] A narrow boiling range suggests a pure substance.

Methodology:

- Preparation: Secure a small amount (0.5-1.0 mL) of the purified liquid in a small test tube (fusion tube).
- Capillary Setup: Seal one end of a capillary tube using a flame. Place the capillary tube, open-end down, into the fusion tube containing the sample.
- Apparatus Assembly: Attach the fusion tube to a thermometer. Immerse the assembly in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil), ensuring the sample is below the oil level.
- Heating: Gently heat the side arm of the Thiele tube.[12] Observe the capillary tube.
- Observation: As the temperature rises, a rapid and continuous stream of bubbles will emerge from the capillary tube.
- Measurement: Turn off the heat and allow the apparatus to cool slowly. The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube.[12]
- Validation: Repeat the measurement twice. Consistent readings validate the result.

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Boiling Point Determination Workflow

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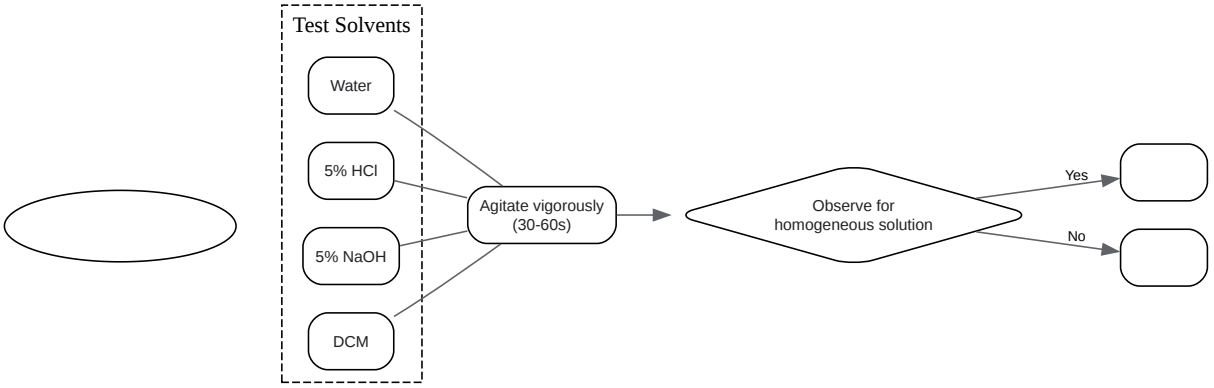
Solubility Characterization

Solubility provides insight into the polarity of a molecule and is crucial for reaction setup, extraction, and purification.

Methodology:

- Solvent Selection: Prepare test tubes with a panel of solvents of varying polarity: Water, 5% HCl (aq), 5% NaOH (aq), and a representative organic solvent like Dichloromethane (DCM).
- Sample Addition: To each test tube containing 1 mL of solvent, add approximately 20-30 mg of **1-Bromo-3-n-butyloxy-4-fluorobenzene**.
- Observation: Agitate each tube vigorously for 30-60 seconds.
- Classification:
  - Soluble: The sample completely disappears, forming a clear, homogeneous solution.
  - Insoluble: The sample remains as a separate phase (liquid droplets or an undissolved solid).[13]
- Interpretation:
  - Insolubility in water, 5% HCl, and 5% NaOH confirms the absence of highly polar or ionizable functional groups.
  - Solubility in DCM confirms its character as a nonpolar organic compound, consistent with its structure.[14]

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Solubility Classification Workflow

Section 4: Relevance in Drug Discovery and Chemical Research

The specific arrangement of substituents on the **1-Bromo-3-n-butyloxy-4-fluorobenzene** scaffold provides a compelling platform for the development of novel bioactive molecules and advanced materials.

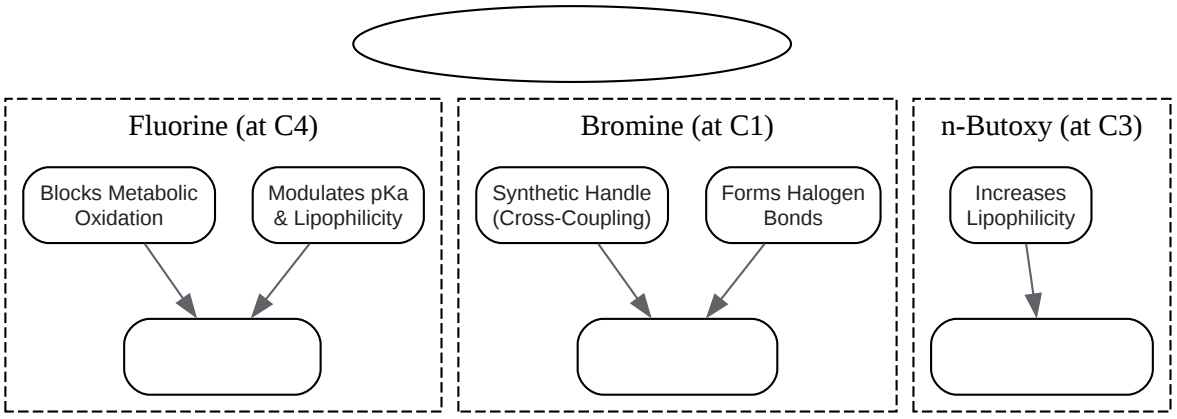
- Role of Fluorine: The incorporation of fluorine is a well-established strategy in medicinal chemistry to enhance metabolic stability. The strong C-F bond can block sites susceptible to metabolic oxidation by cytochrome P450 enzymes, thereby increasing the drug's half-life.[15] Furthermore, fluorine can modulate pKa, lipophilicity, and binding affinity, leading to improved pharmacokinetic and pharmacodynamic profiles.[16]

- Role of Bromine: The bromine atom serves a dual purpose. It is an excellent synthetic handle for cross-coupling reactions (e.g., Suzuki, Buchwald-Hartwig), allowing for the facile introduction of molecular complexity. From a drug design perspective, bromine can form "halogen bonds," which are specific non-covalent interactions that can enhance binding

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affinity to a biological target.[17] The introduction of bromine can also increase therapeutic activity and favorably alter a drug's metabolism.[18]

- Role of the Butoxy Group: The n-butoxy group increases the lipophilicity of the molecule, which can improve its ability to cross cell membranes. This is a critical factor for oral bioavailability and penetration into the central nervous system. The ether linkage is generally more stable to metabolism than an ester or amide, contributing to a longer duration of action.



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Structure-Property Relationships in Drug Design

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